

Purification of crude 2-Pyridinecarboxylic acid by recrystallization

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Compound of Interest

Compound Name: 2-Pyridinecarboxylic acid

Cat. No.: B3033784

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An Application Note on the Purification of Crude 2-Pyridinecarboxylic Acid by Recrystallization

Introduction

2-Pyridinecarboxylic acid, also known as picolinic acid, is a monocarboxylic derivative of pyridine.[1] It serves as an important intermediate in the synthesis of pharmaceuticals and other specialty chemicals.[2] Crude 2-pyridinecarboxylic acid obtained from synthesis often contains impurities that must be removed to meet the stringent purity requirements for its applications.

Recrystallization is a powerful and widely used technique for purifying solid organic compounds.[3][4] The method is based on the principle that the solubility of most solids in a solvent increases with temperature.[3] An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but completely at its boiling point, while impurities will either be insoluble in the hot solvent or remain soluble in the cold solvent.[5] This application note provides a detailed protocol for the purification of crude 2-pyridinecarboxylic acid using a single-solvent recrystallization method.

Principle of Recrystallization

The process involves dissolving the impure solid in a minimum amount of a suitable hot solvent to create a saturated solution.[6][7] Any insoluble impurities are removed by hot gravity filtration. The hot, saturated filtrate is then allowed to cool slowly. As the solution cools, the solubility of the 2-pyridinecarboxylic acid decreases, leading to the formation of pure crystals.

[3][8] The soluble impurities remain in the mother liquor. The purified crystals are then collected by vacuum filtration, washed with a small amount of cold solvent, and dried.[6][9]

Materials and Equipment

Chemicals:

- Crude 2-Pyridinecarboxylic Acid
- Distilled or Deionized Water (Recrystallization Solvent)
- Activated Charcoal (optional, for removing colored impurities)[6][10]

Equipment:

- Erlenmeyer Flasks
- Beakers
- Hot Plate with Magnetic Stirring Capability
- Stir Bar
- Stemless Funnel
- Fluted Filter Paper
- Büchner Funnel and Flask
- Vacuum Source (e.g., water aspirator)
- Watch Glass
- Spatula
- Graduated Cylinders
- Balance

- Melting Point Apparatus

Experimental Protocol

Solvent Selection

The choice of solvent is critical for a successful recrystallization.[5] 2-Pyridinecarboxylic acid is a polar compound and exhibits moderate to high solubility in polar solvents like water and alcohols.[2][11] Water is an excellent choice due to its high polarity, safety, low cost, and the significant difference in the solubility of 2-pyridinecarboxylic acid at high and low temperatures.[2][5][12]

Table 1: Solubility of 2-Pyridinecarboxylic Acid in Various Solvents

Solvent	Type	Solubility (at ~20-25 °C)	Reference
Water	Polar Protic	Very Soluble (~862.5 g/kg)	[11][13]
Ethanol	Polar Protic	Moderately Soluble (~57.1 g/kg)	[11][13]
Acetonitrile Polar Aprotic Sparingly Soluble (~17.0 g/kg) [11][13]			

Based on the data, water is selected as the primary solvent for this protocol.

Recrystallization Procedure

- Dissolving the Crude Solid:
 - Place a sample of crude 2-pyridinecarboxylic acid (e.g., 5.0 g) into an appropriately sized Erlenmeyer flask.
 - In a separate beaker, heat the recrystallization solvent (distilled water) to its boiling point. [10]
 - Add the minimum amount of hot water to the Erlenmeyer flask containing the crude solid while heating and stirring until the solid completely dissolves.[3][6] Keeping the amount of

solvent to a minimum is crucial for maximizing the yield.

- Decolorization (Optional):
 - If the solution is colored, remove it from the heat source and allow it to cool slightly.
 - Add a small amount (e.g., a spatula tip) of activated charcoal to the solution.[\[7\]](#)[\[10\]](#) Adding charcoal to a boiling solution can cause it to boil over violently.
 - Reheat the solution to boiling for a few minutes to allow the charcoal to adsorb the colored impurities.[\[7\]](#)
- Hot Gravity Filtration:
 - This step is necessary to remove any insoluble impurities or activated charcoal.[\[9\]](#)
 - Place a stemless funnel with fluted filter paper into the neck of a clean Erlenmeyer flask.
 - Keep the receiving flask warm on the hot plate to prevent premature crystallization in the funnel.[\[7\]](#)
 - Pour the hot solution through the filter paper. Rinse the original flask with a small amount of hot solvent and pass it through the filter to ensure complete transfer.
- Crystallization:
 - Cover the receiving flask with a watch glass and allow the clear filtrate to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.[\[3\]](#)[\[6\]](#)
 - Once the flask has reached room temperature, place it in an ice-water bath for 15-20 minutes to maximize the precipitation of the product from the solution.[\[6\]](#)[\[8\]](#)
- Collection of Crystals (Vacuum Filtration):
 - Set up a Büchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of cold distilled water.

- Turn on the vacuum source and pour the cold crystal slurry into the Büchner funnel.[\[3\]](#)
- Wash the crystals with a small amount of ice-cold distilled water to remove any adhering mother liquor containing soluble impurities.[\[5\]](#)[\[9\]](#) Using cold solvent minimizes the loss of the purified product.[\[5\]](#)
- Continue to draw air through the crystals for several minutes to help them dry.[\[3\]](#)
- Drying the Purified Crystals:
 - Transfer the crystals from the filter paper to a pre-weighed watch glass.
 - Allow the crystals to air dry completely or dry them in a low-temperature oven (ensure the temperature is well below the melting point).[\[5\]](#)
 - Weigh the dried, purified crystals to calculate the percent recovery.
- Purity Assessment:
 - Determine the melting point of the purified 2-pyridinecarboxylic acid. A pure compound should have a sharp melting point close to the literature value (134-137 °C).[\[14\]](#)[\[15\]](#) An increase in the melting point and a narrowing of the melting range indicate successful purification.

Data and Results

Table 2: Physical Properties of 2-Pyridinecarboxylic Acid

Property	Value	Reference
Appearance	White Solid	[14]
Molecular Formula	C ₆ H ₅ NO ₂	[1]
Molecular Weight	123.11 g/mol	[1] [15]
Melting Point	134 - 137 °C	[14] [15]

| pH (50 g/L in H₂O at 20°C) | 3.1 |[\[15\]](#) |

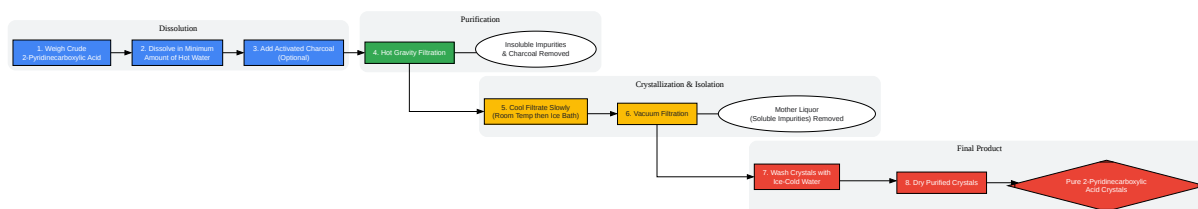
Table 3: Typical Purification Results

Parameter	Before Recrystallization	After Recrystallization
Appearance	Off-white to yellowish powder	White crystalline solid
Purity (Typical)	~95-98%	>99.5% [16] *
Melting Point Range	Broad	Sharp (e.g., 136-137 °C)

| Percent Recovery | N/A | Typically 70-90% (Varies with technique) |

*Purity data is extrapolated from a similar compound, 2,6-pyridinedicarboxylic acid, which achieved 99.8% purity after recrystallization from water.[\[16\]](#)

Workflow Diagram



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